

# An In-Depth Technical Guide to the Chemical Structure and Properties of Tracazolate

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## Compound of Interest

Compound Name: *Tracazolate*

Cat. No.: *B1211167*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **tracazolate**. It is designed to serve as a core resource for professionals in the fields of neuroscience, pharmacology, and drug development. This document details the physicochemical characteristics of **tracazolate**, its mechanism of action as a modulator of the GABA-A receptor, and methodologies for its study.

## Chemical Identity and Structure

**Tracazolate**, with the systematic IUPAC name ethyl 4-(butylamino)-1-ethyl-6-methyl-1H-pyrazolo[3,4-b]pyridine-5-carboxylate, is a pyrazolopyridine derivative.<sup>[1][2]</sup> It belongs to the class of nonbenzodiazepine anxiolytics, acting as a positive allosteric modulator of the GABA-A receptor.<sup>[1]</sup>

Table 1: Chemical Identifiers of **Tracazolate**

Identifier	Value
IUPAC Name	ethyl 4-(butylamino)-1-ethyl-6-methyl-1H-pyrazolo[3,4-b]pyridine-5-carboxylate
CAS Number	41094-88-6
PubChem CID	5522
ChEMBL ID	CHEMBL84567
UNII	NH0HPL3U1T
Molecular Formula	C16H24N4O2
SMILES	CCCCNC1=C(C(=O)OCC)C(C)=NC2=C1C=NN 2CC
InChI	InChI=1S/C16H24N4O2/c1-5-8-9-17-14-12-10- 18-20(6-2)15(12)19-11(4)13(14)16(21)22-7- 3/h10H,5-9H2,1-4H3,(H,17,19)
InChIKey	PCTRYMLLRKWXGF-UHFFFAOYSA-N

## Physicochemical Properties

**Tracazolate** is a synthetic organic compound with the following physicochemical properties:

Table 2: Physicochemical Properties of **Tracazolate**

Property	Value	Source
Molecular Weight	304.39 g/mol	PubChem
Melting Point	73.5-75 °C	CAS Common Chemistry
Boiling Point (Predicted)	419.5 °C at 760 mmHg	LookChem
Solubility	Slightly soluble in DMSO and water	Vulcanchem
LogP (Predicted)	3.22	LookChem
pKa (Predicted)	5.01 ± 0.10	LookChem
Hydrogen Bond Donor Count	1	IUPHAR/BPS Guide to PHARMACOLOGY
Hydrogen Bond Acceptor Count	5	IUPHAR/BPS Guide to PHARMACOLOGY
Rotatable Bond Count	8	IUPHAR/BPS Guide to PHARMACOLOGY

## Pharmacological Properties

**Tracazolate** is recognized for its anxiolytic and anticonvulsant effects, with sedative properties emerging at higher doses.<sup>[1]</sup> Its primary mechanism of action involves the allosteric modulation of GABA-A receptors, the main inhibitory neurotransmitter receptors in the central nervous system.

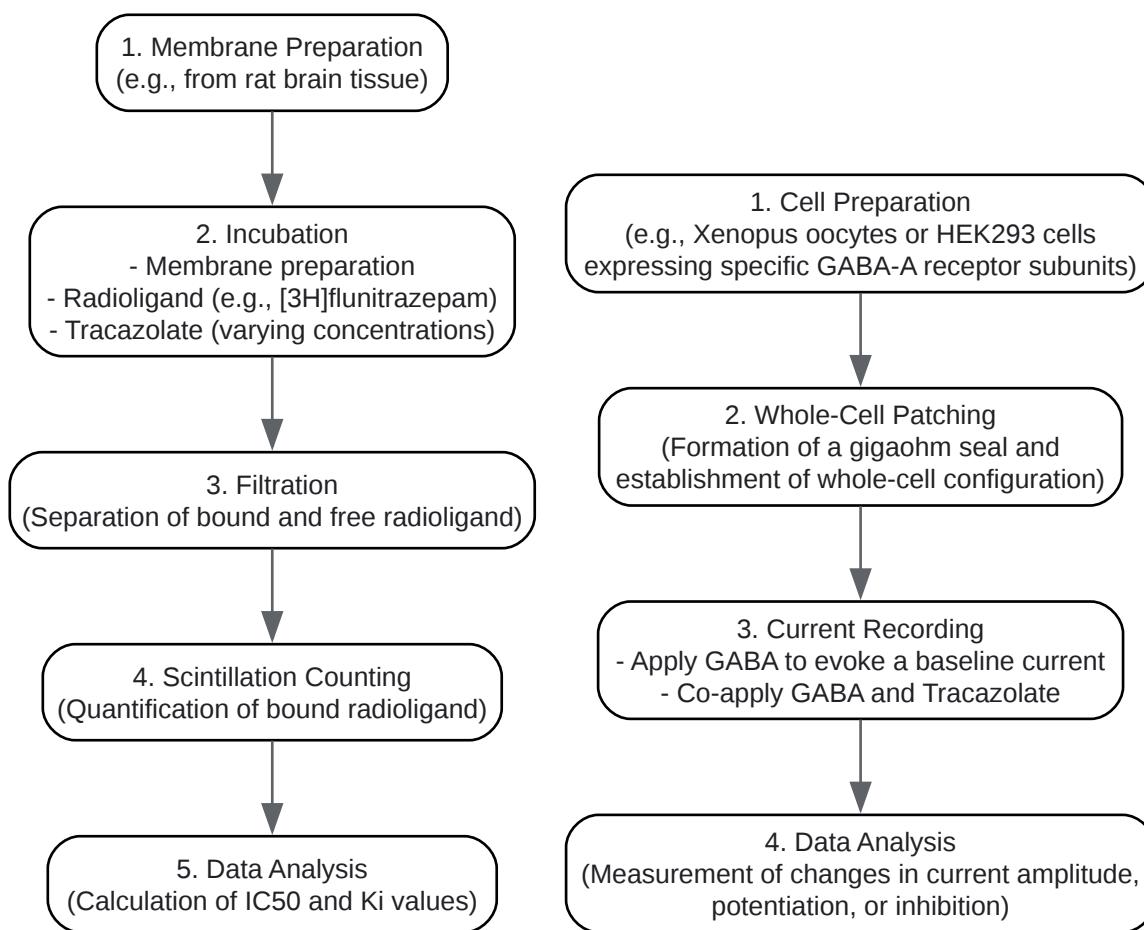
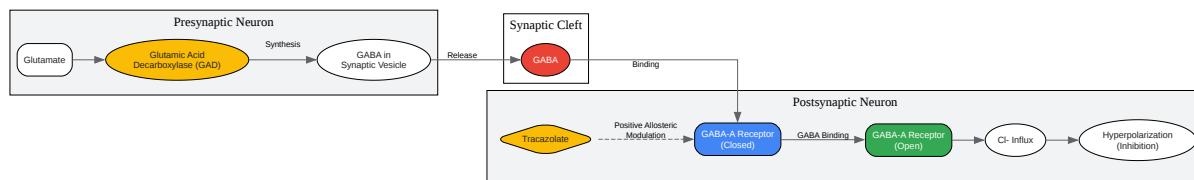
Table 3: Pharmacological Profile of **Tracazolate**

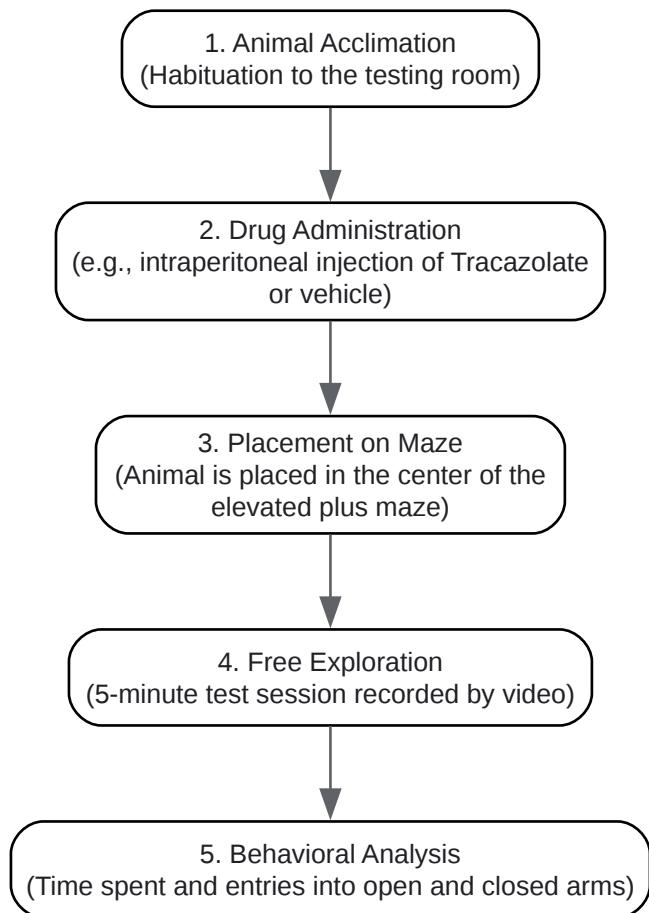
Parameter	Description
Mechanism of Action	Positive allosteric modulator of GABA-A receptors. <a href="#">[1]</a>
Receptor Subtype Selectivity	Selective for GABA-A receptors containing $\alpha 1$ and $\beta 3$ subunits. <a href="#">[1]</a> The functional effect (potentiation or inhibition) is dependent on the third subunit (e.g., $\gamma$ , $\delta$ , or $\epsilon$ ). <a href="#">[3]</a>
Pharmacological Effects	Anxiolytic and anticonvulsant. <a href="#">[1]</a>

## GABA-A Receptor Signaling Pathway

**Tracazolate** enhances the function of GABA-A receptors, which are ligand-gated ion channels. The binding of GABA to its receptor opens a chloride ion channel, leading to an influx of chloride ions and hyperpolarization of the neuron, thus inhibiting action potential firing.

**Tracazolate** binds to an allosteric site on the receptor, increasing the efficiency of GABA binding and subsequent chloride ion influx.





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## References

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